

An In-depth Technical Guide to Pyridine-2,5-dicarboxylic Acid

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Compound of Interest

Compound Name: Ethyl 2,5-pyridine-dicarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties and applications of pyridine-2,5-dicarboxylic acid, a key starting material in various chemical and pharmaceutical research endeavors.

Physicochemical Properties

Pyridine-2,5-dicarboxylic acid, also known as isocinchomeric acid, is a pyridinedicarboxylic acid with carboxy groups at the 2 and 5 positions.^{[1][2]} Its fundamental properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
IUPAC Name	Pyridine-2,5-dicarboxylic acid	[3]
Synonyms	Isocinchomeric acid, 2,5-Lutidinic acid, ICA	[1][3][4]
CAS Number	100-26-5	[5][6][7]
Molecular Formula	C ₇ H ₅ NO ₄	[1][5][6]
Molecular Weight	167.12 g/mol	[1][5][6]
Appearance	Yellow to green fine crystalline powder	[1][4]
Melting Point	242-247 °C (decomposes)	[1][8][9]
Boiling Point	295.67 °C (rough estimate)	[4]
pKa ₁	2.46	[10]
pKa ₂	4.84	[10]

Table 2: Solubility Data

Solvent	Solubility	Reference(s)
Water	1.237 g/L at 25 °C. Reasonably soluble, especially at elevated temperatures.	[1][4][11]
Alcohols (Ethanol, Methanol)	Soluble	[11]
Aqueous Bases	Soluble due to salt formation.	[11]
Polar Organic Solvents (DMSO, DMF)	Soluble	[10]

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of pyridine-2,5-dicarboxylic acid.

¹H NMR Spectroscopy

- Spectrum: 90 MHz in DMSO-d₆.[\[11\]](#)
- Description: The ¹H NMR spectrum of pyridine-2,5-dicarboxylic acid in DMSO-d₆ would be expected to show three aromatic proton signals in the downfield region, characteristic of a substituted pyridine ring. The chemical shifts are influenced by the electron-withdrawing carboxylic acid groups.

¹³C NMR Spectroscopy

- Description: The ¹³C NMR spectrum will exhibit seven distinct signals corresponding to the seven carbon atoms in the molecule. The carbons of the carboxylic acid groups will appear at the most downfield chemical shifts, while the five carbons of the pyridine ring will have characteristic shifts based on their position relative to the nitrogen atom and the carboxyl substituents.[\[7\]](#)

Infrared (IR) Spectroscopy

- Technique: KBr disc.[\[1\]](#)
- Key Absorptions: The IR spectrum is characterized by a broad absorption band for the O-H stretching of the carboxylic acid groups, typically in the range of 2500-3300 cm⁻¹. Strong C=O stretching vibrations for the carboxylic acid groups are expected around 1700 cm⁻¹. C-N and C=C stretching vibrations characteristic of the pyridine ring will appear in the 1400-1600 cm⁻¹ region.[\[1\]](#)[\[5\]](#)[\[12\]](#)

Experimental Protocols

Synthesis of Pyridine-2,5-dicarboxylic Acid

A common method for the preparation of high-purity pyridine-2,5-dicarboxylic acid involves the oxidation of a suitable precursor, such as 6-methylnicotinic acid or its ester.[\[9\]](#)

Methodology:

- Oxidation: 6-methylnicotinic acid is fully oxidized using a strong oxidizing agent like potassium permanganate (KMnO₄) in an aqueous or alkaline solution.[\[9\]](#)

- Filtration: The resulting mixture is filtered to remove the insoluble manganese dioxide (MnO_2) byproduct.^[9]
- Acidification: The filtrate is then acidified to precipitate the crude pyridine-2,5-dicarboxylic acid.^[9]
- Purification: The crude product is further purified by acid-alkali refining. This involves dissolving the crude product in a dilute alkaline solution (e.g., ammonia), treating with decolorizing carbon, filtering, and then re-precipitating the pure product by adding acid (e.g., hydrochloric acid) to adjust the pH to 2-3.^[9]
- Drying: The purified product is washed and dried to yield high-purity pyridine-2,5-dicarboxylic acid.^[9]

Purification

Recrystallization is a standard method for the purification of pyridine-2,5-dicarboxylic acid.

Methodology:

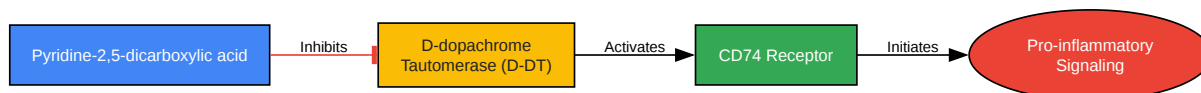
- Dissolution: Dissolve the crude pyridine-2,5-dicarboxylic acid in a minimum amount of hot water or dilute hydrochloric acid.^{[1][2]}
- Hot Filtration: If insoluble impurities are present, perform a hot filtration to remove them.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation: Collect the crystals by filtration.
- Washing and Drying: Wash the crystals with a small amount of cold solvent and dry them under vacuum.

Biological Activity and Signaling Pathways

Recent studies have highlighted the biological significance of pyridine-2,5-dicarboxylic acid.

Inhibition of D-dopachrome Tautomerase (D-DT)

Pyridine-2,5-dicarboxylic acid has been identified as a bioactive and highly selective inhibitor of D-dopachrome tautomerase (D-DT).[6] D-DT is a cytokine involved in inflammatory responses through its interaction with the CD74 receptor. By inhibiting D-DT, pyridine-2,5-dicarboxylic acid can block the D-DT-induced activation of CD74.[6] This selective inhibition makes it a valuable tool for studying the pathophysiological roles of D-DT in various diseases.[6]

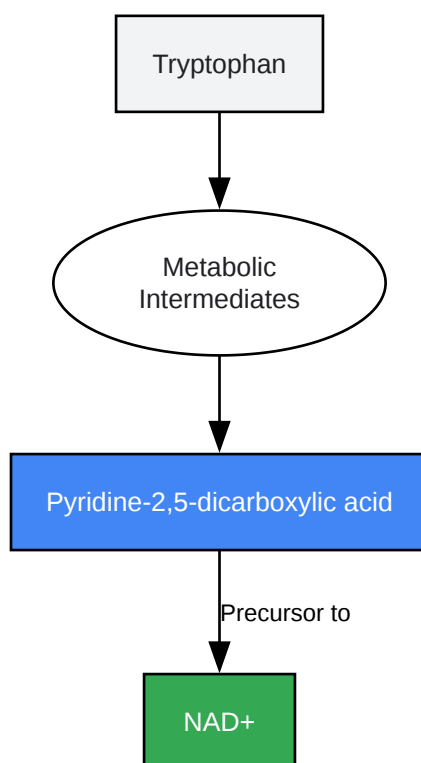


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Inhibition of the D-DT/CD74 signaling axis.

Tryptophan Metabolism

Pyridine-2,5-dicarboxylic acid is known to be a metabolite in the tryptophan degradation pathway. This metabolic route is crucial for the biosynthesis of nicotinamide adenine dinucleotide (NAD).



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Role in Tryptophan Degradation Pathway.

Applications in Research and Development

Pyridine-2,5-dicarboxylic acid serves as a versatile starting material in several areas:

- **Antiviral Agents:** It is a key intermediate in the preparation of novel derivatives with potential antiviral activities.[1][13][14]
- **Coordination Chemistry:** It is utilized in the synthesis of three-dimensional coordination polymers, particularly with lanthanide elements, through hydrothermal methods.[1][2]
- **Organocatalysis:** It can act as an organocatalyst in multi-component reactions, such as the synthesis of 1,5-benzodiazepine derivatives.[1][2]
- **Material Science:** It is used in the synthesis of diorganotin(IV) 2,5-pyridinedicarboxylates, which can form polymeric and macrocyclic structures.[8]

This guide provides a foundational understanding of pyridine-2,5-dicarboxylic acid for professionals engaged in chemical synthesis, drug discovery, and materials science. Its well-defined properties and versatile reactivity make it a compound of significant interest for ongoing and future research.

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